An In-depth Technical Guide to the Solubility of Sodium Phosphate Dibasic Dodecahydrate

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Compound of Interest		
Compound Name:	Sodium phosphate dibasic dodecahydrate	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the solubility of **sodium phosphate dibasic dodecahydrate** ($Na_2HPO_4 \cdot 12H_2O$) in water and organic solvents. The following sections detail its solubility profile, experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Solubility Data

The solubility of **sodium phosphate dibasic dodecahydrate** is a critical parameter in various scientific and industrial applications, including buffer preparation, formulation development, and manufacturing processes.

1.1. Solubility in Water

Sodium phosphate dibasic dodecahydrate is freely soluble in water. Its solubility increases significantly with a rise in temperature. The aqueous solution is moderately basic, with a pH typically ranging from 9.0 to 9.4 for a 50 g/L solution at 25°C[1].

Table 1: Quantitative Solubility of **Sodium Phosphate Dibasic Dodecahydrate** in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 g of solvent)
0	1.63[2]
10	3.9[2]
20	7.66[2]
25	12.14[2]
30	24.2[2]
40	55.1[2]
50	80.2[2]
60	82.9[2]
80	92.4[2]
100	104.1[2]

Note: Some sources may report solubility in g/L. For instance, at 20°C, the solubility is also cited as 218 g/L[3][4].

1.2. Solubility in Organic Solvents

Sodium phosphate dibasic dodecahydrate is generally considered insoluble in organic solvents.

Table 2: Solubility of **Sodium Phosphate Dibasic Dodecahydrate** in Common Organic Solvents

Solvent	Solubility
Ethanol	Insoluble[2][5][6]
Alcohol	Practically insoluble[7]

Experimental Protocols for Solubility Determination

The following protocols describe standard methods for determining the solubility of a crystalline solid like **sodium phosphate dibasic dodecahydrate**. These methods are based on established guidelines such as the OECD 105 Test Guideline.

2.1. Method 1: Shake-Flask Method (for solubilities > 10^{-2} g/L)

This is a widely used and accurate method for determining equilibrium solubility.

a. Principle: A surplus amount of the solid is agitated in the solvent at a constant temperature until equilibrium is reached. The concentration of the dissolved substance in the supernatant is then determined analytically.

b. Materials and Apparatus:

- **Sodium Phosphate Dibasic Dodecahydrate** (pure, crystalline)

- Solvent (e.g., deionized water, organic solvent)

- Volumetric flasks

- Thermostatically controlled shaker or water bath

- Analytical balance

- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)

- Analytical instrument for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer, ICP-OES for phosphate analysis)

- pH meter

c. Procedure:

- Preparation: Add an excess amount of **sodium phosphate dibasic dodecahydrate** to a series of flasks containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.

- Equilibration: Seal the flasks and place them in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the flasks for a predetermined period (e.g., 24 to 48 hours) to ensure equilibrium is reached. Preliminary tests can be conducted to determine the time required to reach equilibrium.

- Phase Separation: After equilibration, allow the flasks to stand undisturbed at the constant temperature to let the undissolved solid settle. Separate the saturated solution from the solid phase by centrifugation or filtration. This step must be performed at the same temperature as the equilibration to avoid changes in solubility.

- Analysis: Accurately dilute an aliquot of the clear supernatant and determine the concentration of the dissolved **sodium phosphate dibasic dodecahydrate** using a validated analytical method.

- Replicate: Perform the experiment at least in triplicate for each temperature and solvent condition.

2.2. Method 2: Column Elution Method (for solubilities < 10^{-2} g/L)

This method is suitable for substances with low solubility.

a. Principle: The solvent is passed through a column packed with the test substance, and the concentration of the substance in the eluate is measured over time until it becomes constant.

b. Materials and Apparatus:

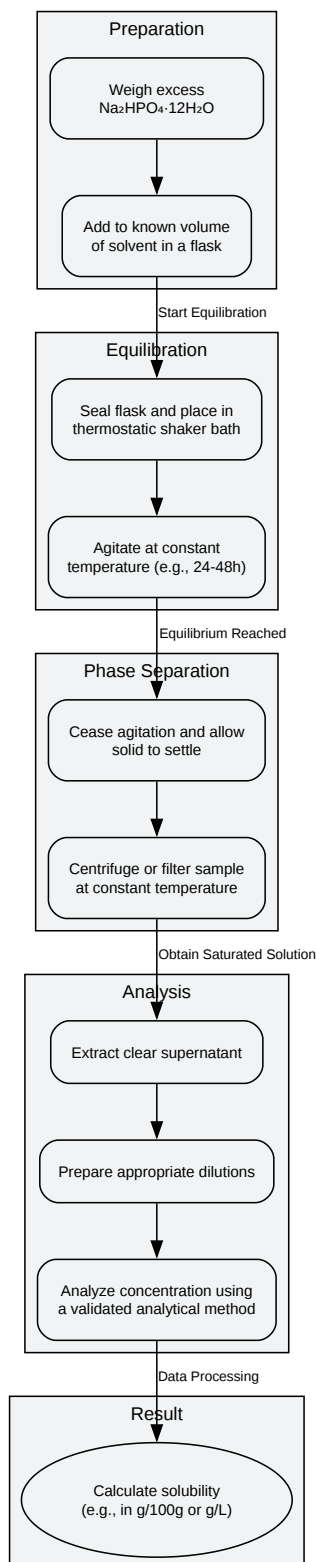- Same as in the shake-flask method, with the addition of a chromatography column.

c. Procedure:

- Column Preparation: A column is packed with an inert support material coated with an excess of **sodium phosphate dibasic dodecahydrate**.

- Elution: The solvent is pumped through the column at a slow, constant flow rate.

- Fraction Collection: Fractions of the eluate are collected at regular intervals.

- Analysis: The concentration of the dissolved substance in each fraction is determined.

- Equilibrium Determination: A plateau in the concentration of successive fractions indicates that saturation has been reached. The solubility is the average of the concentrations in the plateau region.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **sodium phosphate dibasic dodecahydrate** using the shake-flask method.

Experimental Workflow for Solubility Determination (Shake-Flask Method)

Preparation

Weigh excess $Na_2HPO_4 \cdot 12H_2O$

↓

Add to known volume of solvent in a flask

Start Equilibration

Equilibration

Seal flask and place in thermostatic shaker bath

↓

Agitate at constant temperature (e.g., 24-48h)

Equilibrium Reached

Phase Separation

Cease agitation and allow solid to settle

↓

Centrifuge or filter sample at constant temperature

Obtain Saturated Solution

Analysis

Extract clear supernatant

↓

Prepare appropriate dilutions

↓

Analyze concentration using a validated analytical method

Data Processing

Result

Calculate solubility (e.g., in g/100g or g/L)

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Caption: Workflow for determining solubility via the shake-flask method.

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